

Triallyl trimesate crosslinking density measurement methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Triallyl trimesate

CAS No.: 17832-16-5

Cat. No.: S1520261

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Measurement Methods for Crosslinking Density

The table below summarizes standard and research methods for determining crosslinking density, which are applicable to systems like **triallyl trimesate**.

Method	Measured Parameter	Underlying Principle	Application Example from Search
Sol-Gel Analysis [1]	Gel Content (insoluble fraction)	The crosslinked polymer network is insoluble. The sample is weighed, exposed to a solvent (e.g., boiling xylene) to extract soluble parts, and re-weighed after drying [2].	Standard method to confirm crosslinking has occurred [2].
Rheological Analysis [1]	Complex Viscosity (η^*) / Elastic Modulus	Measures the material's flow and deformation properties. A crosslinked network shows a sharp increase in complex viscosity during curing [2].	Found to be more precise than sol-gel and mechanical analysis for network parameters in a comparative study [1].

Method	Measured Parameter	Underlying Principle	Application Example from Search
Mechanical Analysis [1]	Relaxation Elastic Modulus (Gc)	A stress-relaxation test measures the decay of force under constant strain. The equilibrium stress is used to calculate crosslinking density (n) using the formula: $n = Gc / (\phi RT)$, where R is the gas constant and T is temperature [3].	Used to measure the crosslinking density of ethylene-based polymer foams [3].
FTIR Spectroscopy [4]	Chemical Bond Formation/Loss	Identifies the formation or disappearance of specific chemical bonds (e.g., loss of C=O from peroxide, formation of new C-C bonds) to infer the reaction mechanism and crosslinking efficiency [4].	Successfully used to monitor crosslinking reactions involving triallyl trimesate (TAC) and peroxide in LDPE [4].

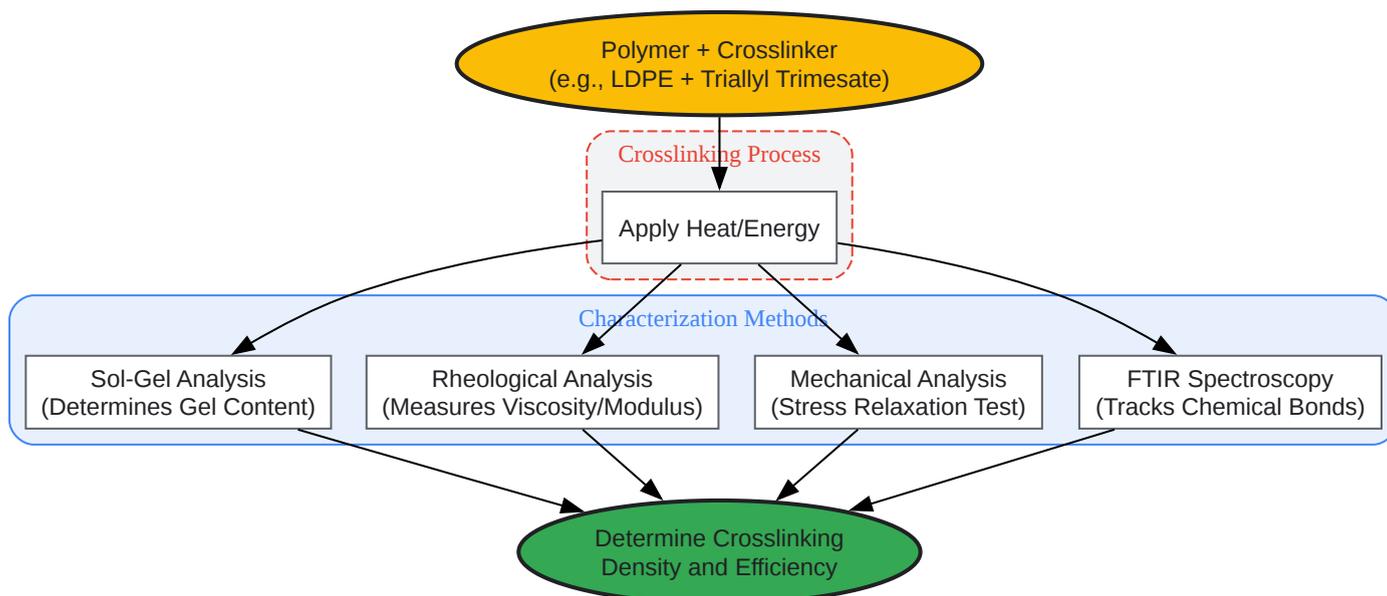
Experimental Data on Triallyl Trimesate Crosslinking

One study specifically investigated **triallyl trimesate** (TAC) as a co-agent in peroxide crosslinking of Low-Density Polyethylene (LDPE). The experimental data and protocols are summarized below [4].

- **Experimental Protocol:** The research used *in situ* Fourier Transform Infrared (FTIR) spectroscopy to analyze the crosslinking reaction. The LDPE was mixed with dicumyl peroxide (DCP) alone and with a DCP/TAC system. The FTIR spectra were recorded in real-time as the sample was heated, allowing researchers to monitor the chemical changes as they happened [4].
- **Key Findings:** The *in situ* FTIR analysis provided positive evidence of full peroxide dissociation and oxidation. Most importantly, it indicated that TAC reacted by forming both allyl and alkyl radicals. These radicals were incorporated into the polymer network, improving the efficiency of the crosslinking process [4].

Experimental Workflow for Crosslinking Analysis

The diagram below outlines a general experimental workflow for characterizing a crosslinked polymer, integrating the methods discussed.



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To cite this document: Smolecule. [Triallyl trimesate crosslinking density measurement methods].

Smolecule, [2026]. [Online PDF]. Available at:

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